

Proper Disposal of Caproyl Tyrosine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caproyl tyrosine

Cat. No.: B14697130

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **Caproyl Tyrosine**, a compound utilized in cosmetic and research applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Precautionary Measures

Caproyl Tyrosine is classified under the Globally Harmonized System (GHS) as a substance that causes skin irritation (H315) and serious eye irritation (H319).^[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.

Step-by-Step Disposal Procedure

The disposal of **Caproyl Tyrosine** must be conducted in accordance with national, state, and local environmental control regulations.[\[2\]](#)[\[3\]](#) It is imperative to avoid releasing the chemical into the environment, as its ecological impact has not been extensively studied.

Step 1: Containment

- Ensure any spilled **Caproyl Tyrosine** is contained to prevent spreading.
- For solid spills, carefully sweep the material into a designated, labeled waste container. Avoid generating dust.
- For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand) and place it into a designated waste container.

Step 2: Labeling

- The waste container must be clearly and accurately labeled as "Hazardous Waste: **Caproyl Tyrosine**" and include the appropriate hazard pictograms (e.g., irritant).


Step 3: Storage

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Step 4: Professional Disposal

- Contact a licensed professional waste disposal service to arrange for the collection and proper disposal of the **Caproyl Tyrosine** waste.[\[5\]](#)
- Do not mix with other waste streams unless explicitly instructed to do so by the disposal company.
- Provide the waste disposal service with a copy of the available safety information for **Caproyl Tyrosine**.

The logical workflow for the disposal of **Caproyl Tyrosine** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **Caproyl Tyrosine**.

Environmental and Safety Considerations

While specific environmental hazards for **Caproyl Tyrosine** are not well-documented, it is prudent to prevent its entry into drains, sewers, or waterways.[\[2\]](#) The principle of minimizing environmental exposure should always be followed for laboratory chemicals.

In the event of accidental exposure, follow these first-aid measures:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[4\]](#)
- After skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[4\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[4\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Get medical attention.[\[4\]](#)

By adhering to these procedures, laboratories can ensure the safe and responsible disposal of **Caproyl Tyrosine**, thereby protecting personnel and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium Caproyl Tyrosine | C19H28KNO4 | CID 71587774 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. specialchem.com [specialchem.com]
- 4. fishersci.com [fishersci.com]
- 5. aksci.com [aksci.com]

- To cite this document: BenchChem. [Proper Disposal of Caproyl Tyrosine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14697130#caproyl-tyrosine-proper-disposal-procedures\]](https://www.benchchem.com/product/b14697130#caproyl-tyrosine-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com